Crystal Structure of Quaterphenyl Isomers: A Technical Guide

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Compound of Interest

Compound Name:	*Quaterphenyl*
CAS No.:	*29036-02-0*
Cat. No.:	*B3423261*

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An In-depth Analysis for Researchers and Drug Development Professionals

Quaterphenyl isomers, a class of aromatic hydrocarbons, are of significant interest in materials science and drug development due to their unique structural and photophysical properties. Understanding the precise three-dimensional arrangement of these molecules in the solid state is crucial for predicting their behavior and designing novel applications. This technical guide provides a comprehensive overview of the crystal structure analysis of para-, meta-, and ortho-**quaterphenyl** isomers, detailing their crystallographic parameters, the experimental protocols for their determination, and the underlying principles of their structural organization.

Comparative Crystallographic Data of **Quaterphenyl** Isomers

The crystallographic data for the three primary isomers of **quaterphenyl** reveal significant differences in their solid-state packing and molecular conformation, which are directly attributable to the substitution pattern of the phenyl rings. The following tables summarize the key crystallographic parameters for p-, m-, and o-**quaterphenyl**.

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Table 1: Crystallographic Data for p-**Quaterphenyl**[1]

Parameter	Value
Chemical Formula	$C_{24}H_{18}$
Crystal System	Monoclinic
Space Group	$P2_1/a$
a (Å)	8.110
b (Å)	5.610
c (Å)	17.910
α (°)	90
β (°)	95.80
γ (°)	90
Volume (Å^3)	811.4
Z	2
Density (calculated) (g/cm^3)	1.25

Table 2: Crystallographic Data for m-**Quaterphenyl**[2]

Parameter	Value
Chemical Formula	$C_{24}H_{18}$
CCDC Number	810355
Crystal system, space group, and unit cell parameters are available through the Cambridge Crystallographic Data Centre.	

Table 3: Crystallographic Data for o-**Quaterphenyl**[3]

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Parameter	Value
Chemical Formula	$C_{24}H_{18}$
CCDC Number	895954
Crystal system, space group, and unit cell parameters are available through the Cambridge Crystallographic Data Centre.	

Experimental Protocols

The determination of the crystal structures of **quaterphenyl** isomers involves a multi-step process, from the synthesis and purification of the material to the final refinement of the crystallographic model. The following sections outline the typical experimental methodologies employed.

Synthesis and Purification

Quaterphenyl isomers are generally synthesized through cross-coupling reactions, such as the Suzuki or Kumada coupling, followed by purification techniques like recrystallization or sublimation to obtain high-purity single crystals suitable for X-ray diffraction.

Crystal Growth

The growth of high-quality single crystals is a critical step. For **quaterphenyl**s, several methods can be employed:

- Slow Evaporation: A saturated solution of the **quaterphenyl** isomer in a suitable solvent (e.g., toluene, chloroform) is allowed to evaporate slowly in a controlled environment. The slow decrease in solvent volume leads to the gradual formation of well-ordered crystals.

- Vapor Diffusion: This technique involves dissolving the compound in a solvent in which it is readily soluble and placing this solution in a sealed container with a second, more volatile "anti-solvent" in which the compound is insoluble. The slow diffusion of the anti-solvent vapor into the solution reduces the solubility of the compound, promoting crystallization.

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- Solvent-Antisolvent Method: This method was specifically reported for the growth of single-crystal para-**quaterphenyl** films. It involves the slow diffusion of a precipitating agent (antisolvent) from the vapor phase into the solution, leading to crystal growth at the liquid-air interface and in the bulk solution.[4]

X-ray Diffraction Data Collection and Structure Refinement

Single-crystal X-ray diffraction is the definitive technique for determining the atomic arrangement in a crystalline solid.

- Crystal Mounting: A suitable single crystal is selected and mounted on a goniometer head.
- Data Collection: The crystal is placed in an X-ray diffractometer, such as an Oxford Diffraction Xcalibur S with a CCD detector, and irradiated with monochromatic X-rays.[4] The diffraction pattern is recorded as a series of images at different crystal orientations.
- Data Processing: The collected diffraction data are processed to determine the unit cell parameters and the intensities of the reflections.
- Structure Solution and Refinement: The processed data are used to solve the phase problem and generate an initial electron density map. This map is then used to build a molecular model, which is subsequently refined against the experimental data to obtain the final, high-resolution crystal structure.

Visualization of Key Concepts and Workflows

To better illustrate the relationships between **quaterphenyl** isomers and the process of crystal structure analysis, the following diagrams are provided.

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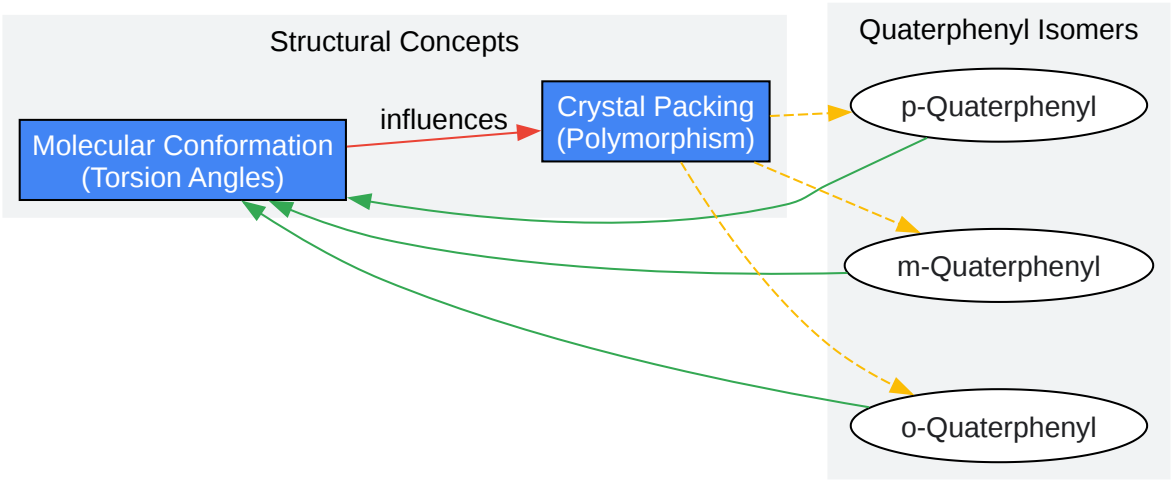

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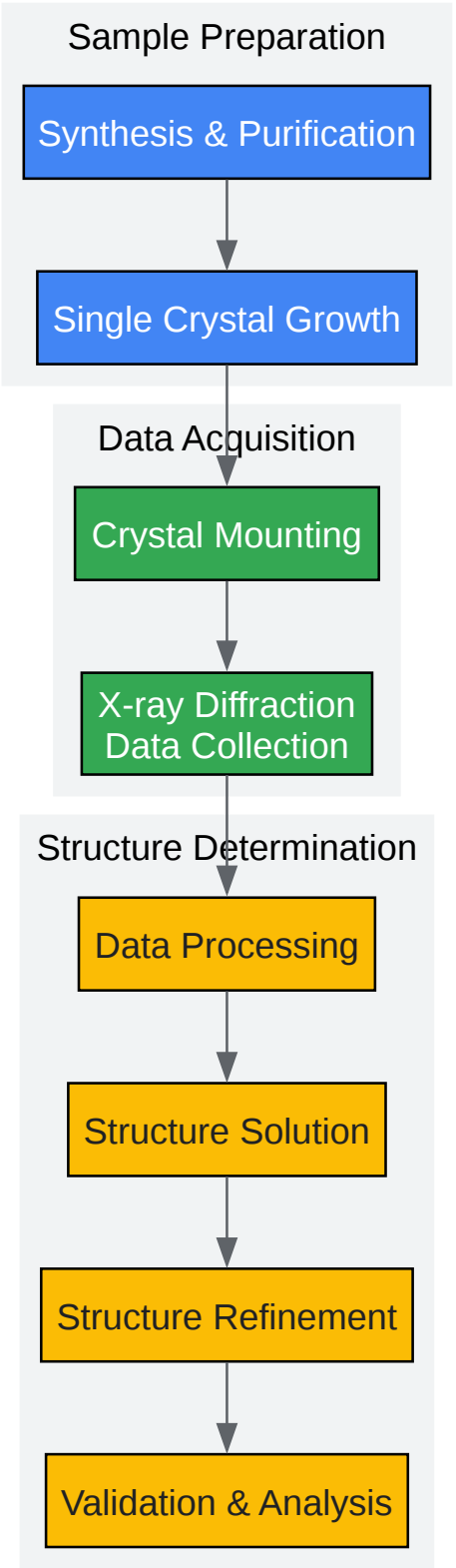

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